

# Application Notes and Protocols for Investigating HGF Signaling with GA 0113

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## Compound of Interest

Compound Name: GA 0113

Cat. No.: B1242452

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## Introduction

Hepatocyte Growth Factor (HGF) and its receptor, the mesenchymal-epithelial transition factor (c-Met), constitute a crucial signaling pathway involved in various cellular processes, including proliferation, motility, migration, and invasion.[1][2] Dysregulation of the HGF/c-Met signaling cascade is strongly implicated in the development and progression of numerous human cancers, making it a prime target for therapeutic intervention.[3][4][5] **GA 0113** is a potent and selective small molecule inhibitor of c-Met tyrosine kinase. These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the utilization of **GA 0113** to investigate HGF signaling pathways. The document includes detailed protocols for key in vitro assays, data presentation in tabular format for clarity, and visual diagrams of signaling pathways and experimental workflows.

## Mechanism of Action

**GA 0113** is an ATP-competitive inhibitor of the c-Met tyrosine kinase.[6] Upon binding of HGF to the c-Met receptor, the receptor dimerizes and autophosphorylates key tyrosine residues (Y1234 and Y1235) in its kinase domain.[1][7] This phosphorylation event initiates a downstream signaling cascade by recruiting and activating various adapter proteins and enzymes.[2][8] **GA 0113** effectively blocks this initial autophosphorylation step, thereby inhibiting the entire downstream signaling cascade.

## Data Presentation

### Table 1: In Vitro Efficacy of GA 0113

Parameter	Cell Line	IC50 (nM)
c-Met Phosphorylation	Hs746T (Gastric)	5.2
MKN-45 (Gastric)	8.1	15.7
SNU-5 (Gastric)	9.8	
Cell Viability (72h)	Hs746T (Gastric)	
MKN-45 (Gastric)	22.4	28.9
SNU-5 (Gastric)	28.9	

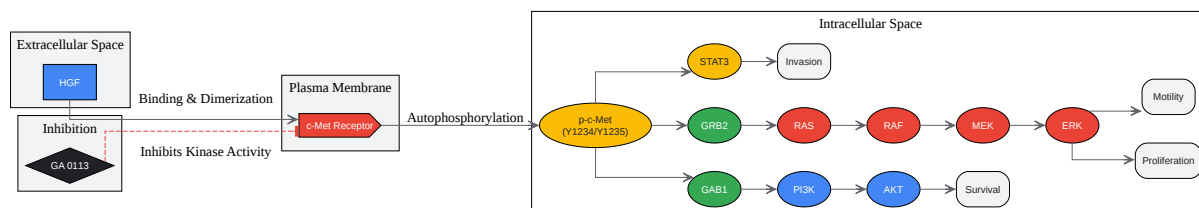
Data are representative and intended for illustrative purposes.

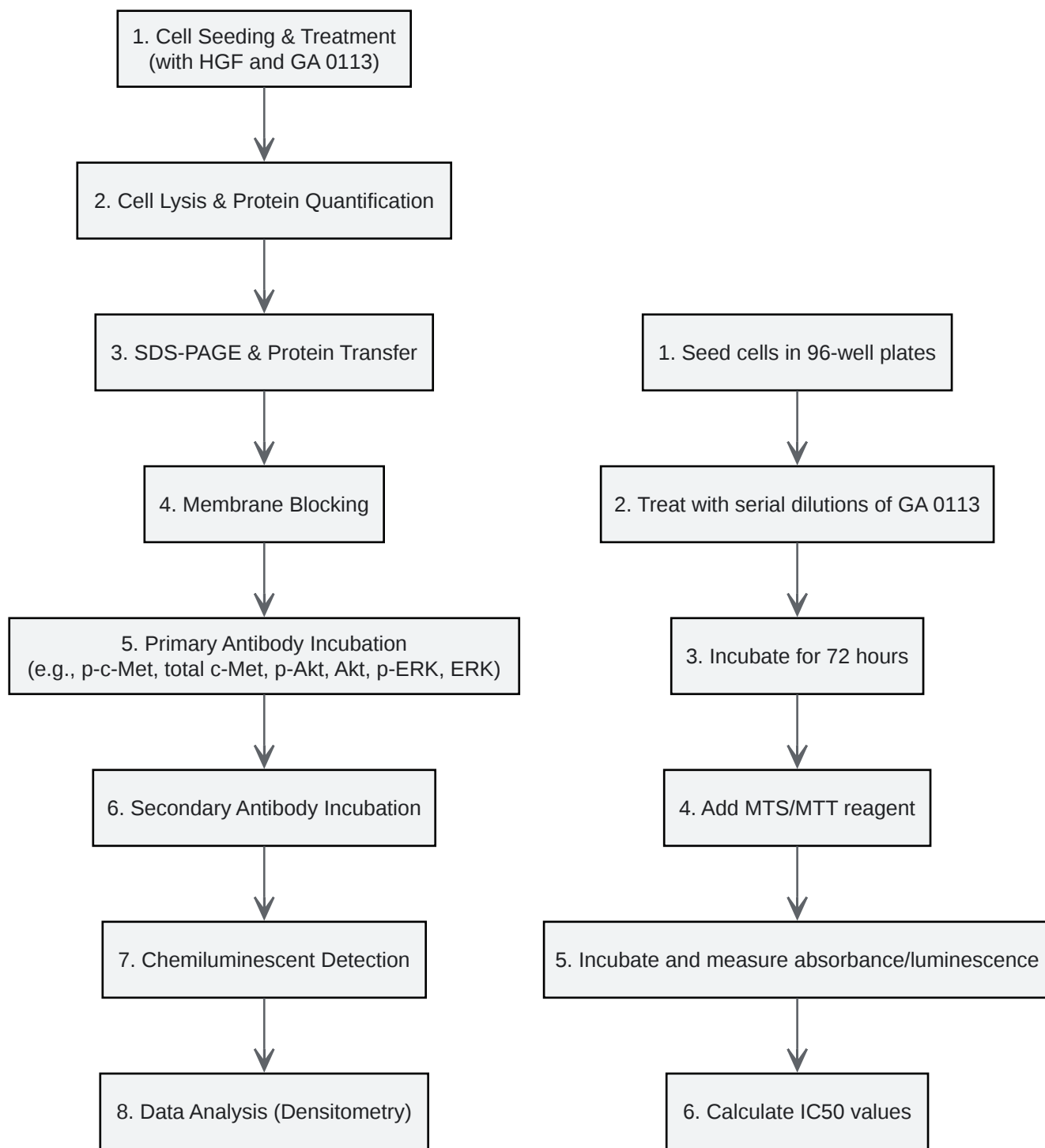
### Table 2: Kinase Selectivity Profile of GA 0113

Kinase	IC50 (nM)
c-Met	4.5
VEGFR2	> 5,000
EGFR	> 10,000
PDGFR $\beta$	> 10,000
FGFR1	> 10,000

Data are representative and intended for illustrative purposes.

## Mandatory Visualizations





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